

Application Notes and Protocols for TOTU in Fragment Condensation

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For Researchers, Scientists, and Drug Development Professionals

Introduction to TOTU in Peptide Synthesis

O-(Cyano(ethoxycarbonyl)methylenamino)-N,N,N',N'-tetramethyluronium tetrafluoroborate (**TOTU**) is a highly efficient uronium-based coupling reagent widely utilized in both solution-phase and solid-phase peptide synthesis (SPPS).[1] Its high activation potential facilitates rapid and efficient amide bond formation, which is critical for the synthesis of complex peptides and proteins.[1][2] A key advantage of **TOTU** is its ability to suppress racemization, ensuring the stereochemical integrity of the final peptide product.[1] Furthermore, the by-products generated during the coupling reaction are water-soluble, simplifying the purification process.[1]

Fragment condensation is a powerful strategy in peptide synthesis that involves the coupling of pre-synthesized, protected peptide segments. This approach can be more efficient than linear stepwise synthesis for the production of long or difficult peptide sequences. **TOTU** has emerged as a valuable tool in this context, particularly for the coupling of sterically hindered amino acids and complex peptide fragments.[2]

Mechanism of Action

The primary function of **TOTU** in fragment condensation is the activation of the C-terminal carboxylic acid of one peptide fragment to facilitate its coupling with the N-terminal amine of another. The proposed mechanism involves the formation of a highly reactive acyl-uronium

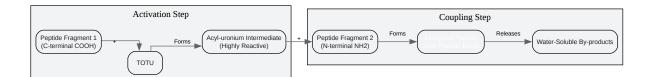




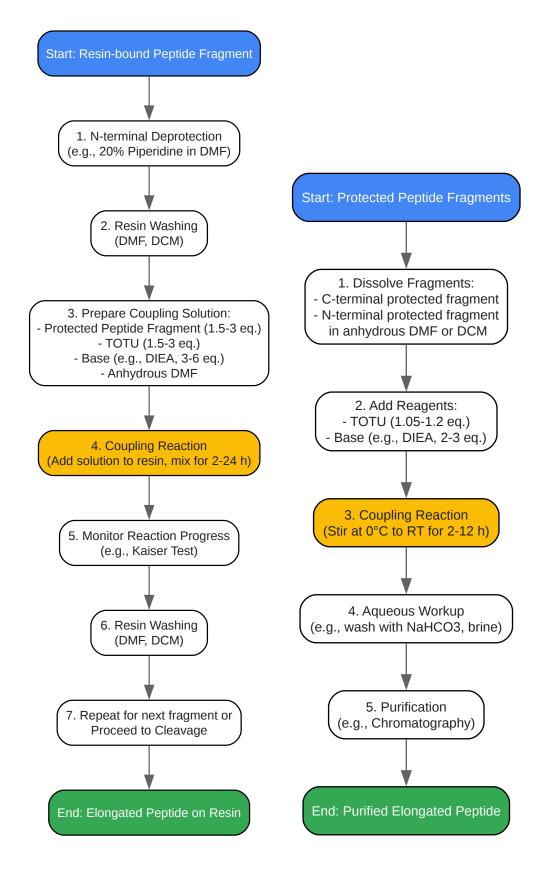


intermediate, which is then readily attacked by the amine nucleophile to form the desired peptide bond.









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References

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